

safety and handling precautions for 2-Bromo-1-(4-(phenylthio)phenyl)ethanone

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Compound of Interest

Compound Name: 2-Bromo-1-(4-(phenylthio)phenyl)ethanone

Cat. No.: B1315390

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Technical Support Center: 2-Bromo-1-(4-(phenylthio)phenyl)ethanone

This technical support guide provides essential safety and handling information for researchers, scientists, and drug development professionals working with **2-Bromo-1-(4-(phenylthio)phenyl)ethanone** (CAS No. 28179-34-2). Please note that a comprehensive Safety Data Sheet (SDS) for this specific compound is not readily available. The information provided herein is a synthesis of data from available chemical labels and SDSs of structurally similar compounds. Therefore, all procedures should be conducted with the utmost caution in a well-equipped laboratory setting.

Frequently Asked Questions (FAQs) - Safety and Handling

Q1: What are the primary hazards associated with **2-Bromo-1-(4-(phenylthio)phenyl)ethanone**?

A1: Based on available data, **2-Bromo-1-(4-(phenylthio)phenyl)ethanone** is classified with the following hazards:

- Harmful if swallowed (H302).[1]

- Causes serious eye irritation (H319).[1]
- Very toxic to aquatic life (H400).[1]
- Very toxic to aquatic life with long lasting effects (H410).[1]

Due to its structural similarity to other α -bromoacetophenones, it should also be considered a potential skin irritant and lachrymator (a substance that causes tearing).

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: A comprehensive risk assessment should be performed for each specific procedure. However, as a minimum, the following PPE is recommended based on guidelines for similar compounds:

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield conforming to EN 166 (EU) or NIOSH (US) standards.[2]
- Skin Protection: Wear impervious clothing and chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected prior to use and changed frequently, especially if contact is suspected.[2]
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are likely to be exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge should be used.[2]

Q3: What are the proper storage conditions for **2-Bromo-1-(4-(phenylthio)phenyl)ethanone**?

A3: The compound should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[2] Keep it away from incompatible materials such as strong oxidizing agents and strong bases.

Q4: What should I do in case of accidental exposure?

A4: Immediate action is crucial. The following first-aid measures are recommended based on protocols for similar chemicals:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[\[2\]](#)
- In Case of Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Consult a doctor.[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[\[2\]](#)
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.[\[2\]](#)

Q5: How should I handle a spill of **2-Bromo-1-(4-(phenylthio)phenyl)ethanone**?

A5: In the event of a spill:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation and wear appropriate PPE.
- Avoid dust formation.
- Carefully sweep up the solid material and place it into a suitable, closed container for disposal.
- Prevent the material from entering drains, as it is very toxic to aquatic life.[\[1\]](#)
- Clean the spill area thoroughly.

Quantitative Data Summary

As no specific quantitative exposure limits for **2-Bromo-1-(4-(phenylthio)phenyl)ethanone** were found, this table provides a template for the type of data that should be sought from a complete Safety Data Sheet. The hazard statements are specific to the compound.

Parameter	Value	Reference
GHS Hazard Statements	H302, H319, H400, H410	[1]
Occupational Exposure Limit (OEL)	No data available	
Permissible Exposure Limit (PEL)	No data available	
Threshold Limit Value (TLV)	No data available	
IDLH (Immediately Dangerous to Life or Health)	No data available	

Experimental Protocols

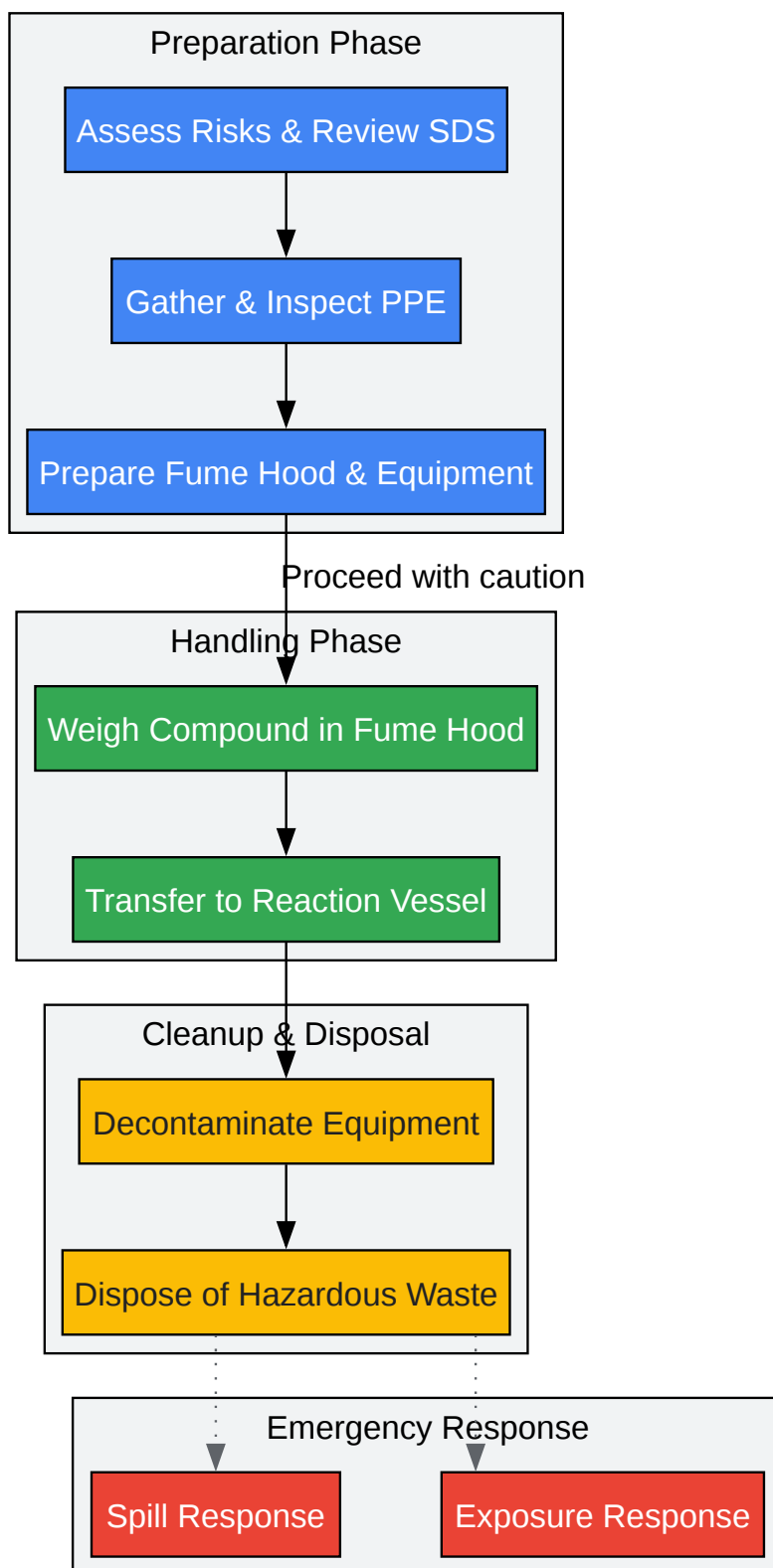
Standard Operating Procedure for Handling and Weighing

This protocol outlines the general steps for safely handling and weighing **2-Bromo-1-(4-(phenylthio)phenyl)ethanone** in a laboratory setting.

- Preparation:
 - Ensure the work area, a designated chemical fume hood, is clean and uncluttered.
 - Verify that an emergency shower and eyewash station are accessible.
 - Gather all necessary equipment: chemical-resistant gloves, safety goggles, lab coat, spatula, weighing paper/boat, and a tared, sealed container for the chemical.
- Donning PPE:
 - Put on a lab coat, followed by safety goggles.
 - Inspect and don the appropriate chemical-resistant gloves.
- Handling and Weighing:

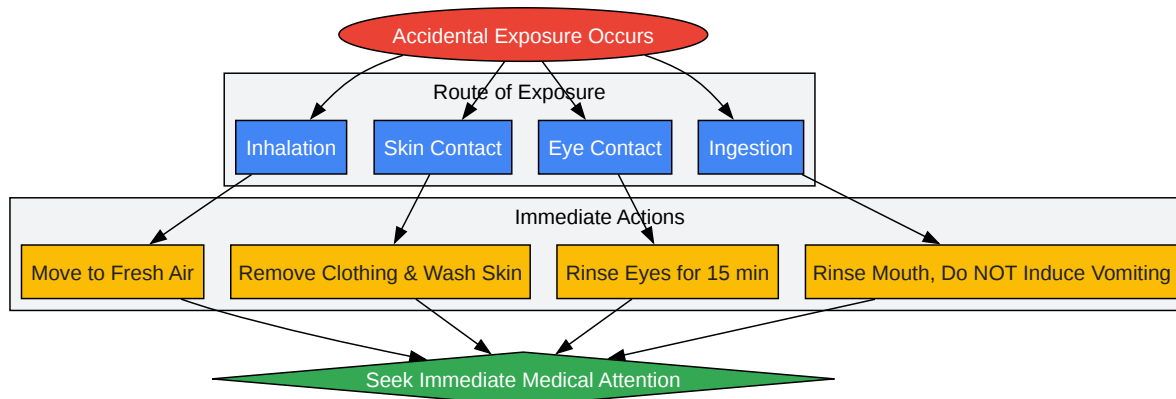
- Perform all manipulations within the chemical fume hood.
- Carefully open the stock container. Avoid creating dust.
- Using a clean spatula, transfer the desired amount of the solid to the weighing paper or boat on an analytical balance.
- Promptly and securely close the stock container.
- Transfer the weighed compound to the reaction vessel or desired container.
- Decontamination and Waste Disposal:
 - Clean the spatula and any contaminated surfaces.
 - Dispose of used weighing paper, gloves, and any contaminated disposable materials in a designated hazardous waste container.
- Doffing PPE:
 - Remove gloves using the proper technique to avoid skin contact.
 - Remove lab coat and safety goggles.
 - Wash hands thoroughly with soap and water.

Visualizations



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Caption: Workflow for the safe handling of **2-Bromo-1-(4-(phenylthio)phenyl)ethanone**.



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Caption: First-aid decision pathway for exposure to **2-Bromo-1-(4-(phenylthio)phenyl)ethanone**.

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- To cite this document: BenchChem. [safety and handling precautions for 2-Bromo-1-(4-(phenylthio)phenyl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1315390#safety-and-handling-precautions-for-2-bromo-1-4-phenylthio-phenyl-ethanone]

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